

# Proper Disposal Procedures for Strontium Arsenate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Strontium arsenate

Cat. No.: B079259

[Get Quote](#)

The disposal of **strontium arsenate**, a highly toxic and carcinogenic compound, is strictly regulated to prevent harm to human health and the environment.[1] As a hazardous waste containing arsenic, it falls under the purview of federal and state regulations such as the Resource Conservation and Recovery Act (RCRA) in the United States.[2][3] Laboratories must adhere to rigorous protocols for its handling and disposal.

## Immediate Safety and Handling

Before beginning any procedure that involves **strontium arsenate**, it is crucial to understand the associated hazards. **Strontium arsenate** is toxic if inhaled, ingested, or absorbed through the skin and is a known human carcinogen.[1][4]

Personal Protective Equipment (PPE):

- **Gloves:** Nitrile gloves are recommended.[5] Always inspect gloves before and after use.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory.
- **Lab Coat:** A lab coat must be worn to prevent skin contact.
- **Respiratory Protection:** All manipulations that could generate dust or aerosols must be conducted in a certified chemical fume hood, glove box, or other suitable containment device to minimize inhalation exposure.[5]

Handling and Storage:

- Designate a specific area within the laboratory for working with arsenic compounds and label it appropriately with hazard warnings (e.g., "Carcinogen in Use Area").<sup>[5]</sup>
- Store **strontium arsenate** in a cool, dry, well-ventilated area in a tightly sealed and clearly labeled container.
- Keep it separate from incompatible materials such as strong acids, which can form toxic arsenic fumes.<sup>[5]</sup>

#### Spill Response:

- Any spill of an arsenic-containing compound must be treated as a major spill event and reported immediately to the institution's Environmental Health and Safety (EHS) department.<sup>[5]</sup>
- Evacuate the immediate area.
- Do not attempt to clean up a spill unless you are trained and equipped to do so.

## Regulatory Framework

The management of hazardous waste, including **strontium arsenate**, is governed by a "cradle-to-grave" system established by the RCRA.<sup>[3]</sup> This framework mandates that generators of hazardous waste are responsible for its proper identification, management, treatment, and disposal.<sup>[6][7]</sup> Regulations are enforced by the U.S. Environmental Protection Agency (EPA) and authorized state agencies, which may have additional, more stringent requirements.<sup>[2][6]</sup>

## Quantitative Exposure Limits

To ensure personnel safety, regulatory bodies have established workplace exposure limits for inorganic arsenic compounds. Adherence to these limits is mandatory.

Parameter	Limit	Agency	Notes
Permissible Exposure Limit (PEL)	0.01 mg/m <sup>3</sup>	OSHA	8-hour time-weighted average.[1]
Recommended Exposure Limit (REL)	0.002 mg/m <sup>3</sup>	NIOSH	15-minute ceiling limit. [1]
Threshold Limit Value (TLV)	0.01 mg/m <sup>3</sup>	ACGIH	8-hour time-weighted average.[1]

## Step-by-Step Disposal Protocol for Laboratories

The following procedure outlines the standard steps for the safe disposal of **strontium arsenate** waste from a research or laboratory setting. Note: Chemical treatment or neutralization of arsenic waste should not be attempted at the laboratory scale without specific protocols and approval from your institution's EHS department. The methods described in the literature, such as solidification, vitrification, or large-scale chemical precipitation, are industrial processes not intended for lab bench execution.[8][9]

### Step 1: Waste Segregation and Collection

- Do not mix **strontium arsenate** waste with any other waste streams, including other heavy metals or general chemical waste, unless explicitly permitted by your institution's EHS guidelines.[10]
- Collect all solid waste, including contaminated PPE (gloves, wipes), weigh paper, and any residual powder, in a designated, compatible hazardous waste container.[5]
- Airtight, sealable containers, such as a brown glass bottle or a clearly marked polyethylene container, are appropriate.[5] The container must be in good condition and compatible with the waste.
- Collect all contaminated rinse water from cleaning glassware or equipment as hazardous waste. Drain disposal of any arsenic-containing material is strictly forbidden.[5]

### Step 2: Container Labeling

- As soon as the first drop of waste is added, label the container with a hazardous waste tag provided by your EHS department.[10]
- The label must include:
  - The words "Hazardous Waste."
  - The full chemical name: "**Strontium Arsenate**."
  - The specific hazards (e.g., "Toxic," "Carcinogen").[5]
  - The name and contact information of the responsible researcher or lab.
  - The accumulation start date.

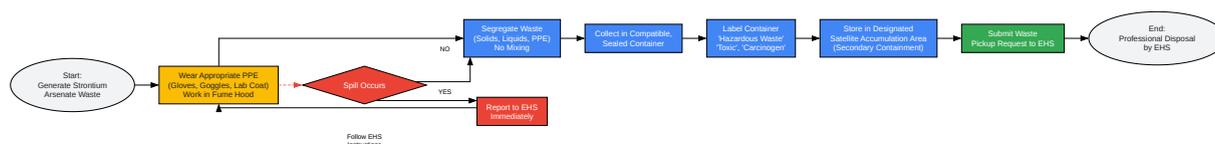
### Step 3: Waste Storage

- Keep the waste container tightly sealed except when adding waste.
- Store the container in a designated satellite accumulation area (SAA) within the lab, such as a secondary containment bin under a fume hood.[10]
- The storage area should be clearly marked with a "Hazardous Waste" sign.[10]

### Step 4: Arrange for Disposal

- Once the waste container is full or you are finished generating this waste stream, submit a chemical waste pickup request to your institution's EHS or hazardous waste management department.[5]
- Do not exceed the allowable accumulation time limits for hazardous waste as defined by federal and institutional regulations.

The following diagram illustrates the standard workflow for the proper disposal of **strontium arsenate** from a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe laboratory disposal of **strontium arsenate** waste.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. nj.gov [nj.gov]
2. youtube.com [youtube.com]
3. Hazardous Waste Compliance and Assistance | Missouri Department of Natural Resources [dnr.mo.gov]
4. Strontium arsenite | As<sub>2</sub>O<sub>4</sub>Sr | CID 167445 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. drexel.edu [drexel.edu]
6. epa.gov [epa.gov]
7. Hazardous Waste [epa.illinois.gov]
8. dcceew.gov.au [dcceew.gov.au]
9. abis-files.deu.edu.tr [abis-files.deu.edu.tr]

- 10. utiasafety.tennessee.edu [utiasafety.tennessee.edu]
- To cite this document: BenchChem. [Proper Disposal Procedures for Strontium Arsenate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079259#strontium-arsenate-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)